

Operational Disposal Guide: CAS 298202-25-2 (IRBP 1-20)

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Compound of Interest

Compound Name: 298202-25-2

CAS No.: 298202-25-2

Cat. No.: B612631

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Executive Summary & Chemical Profile

CAS **298202-25-2** corresponds to IRBP (1-20), human (Interphotoreceptor Retinoid-Binding Protein fragment).[1][2] It is a bioactive peptide used primarily in research to induce Experimental Autoimmune Uveoretinitis (EAU) in animal models.[2]

While peptides are often mistakenly categorized as low-risk "biologicals," this specific compound is an immunogen. It is designed to trigger an immune response. Therefore, disposal procedures must ensure complete denaturation and destruction to prevent accidental sensitization of personnel or environmental contamination.

Property	Specification
Chemical Name	IRBP (1-20), human (Peptide Sequence: GPTHLFQPSLVLDMAKVLLD)
Physical State	Solid (Lyophilized powder) or Liquid (Solvated)
Primary Hazard	Bioactive Immunogen. Potential for respiratory or dermal sensitization.[3]
Solubility	Soluble in water (basic pH) or organic solvents (DMSO, Acetonitrile).
RCRA Status	Not P-listed or U-listed. Regulated as Non-Regulated Chemical Waste (unless solvated in hazardous solvents).

Pre-Disposal Assessment (The "Stop & Check" Phase)

Before discarding, you must characterize the waste based on the solvent matrix. The peptide itself is combustible, but the solvent dictates the regulatory waste stream.

- Condition A: Dry/Lyophilized Powder.
 - Route: High-Temperature Incineration.
- Condition B: Solvated in Organics (DMSO, Methanol, Acetonitrile).
 - Route: Flammable/Organic Chemical Waste stream.
- Condition C: Solvated in Aqueous Buffer.
 - Route: Chemical Deactivation (Bleach) or Aqueous Chemical Waste.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Vials, Residual Powder)

Rationale: Incineration is the only method that guarantees the destruction of the peptide sequence, eliminating immunogenic potential.

- Segregation: Do not place in standard trash or "sharps" containers unless designated for incineration.
- Primary Containment: Keep the peptide in its original glass/plastic vial. Cap tightly.
- Secondary Containment: Place the vial into a transparent, sealable bag (e.g., Ziploc) to contain potential dust.
- Labeling: Affix a "Non-Regulated Chemical Waste" label.
 - Text: "Solid Waste - IRBP Peptide (Immunogen). For Incineration."
- Disposal: Deposit into the Yellow Barrel (Trace Chemo/Incineration) or the designated Lab Chemical Waste Drum.

Protocol B: Liquid Waste (DMSO/Organic Solvents)

Rationale: DMSO penetrates skin rapidly and can carry the peptide into the bloodstream. This waste is hazardous due to the solvent.

- No Bulking: Do not mix with aqueous acids or oxidizers.
- Collection: Pour waste into a High-Density Polyethylene (HDPE) or Glass solvent waste carboy.
- Labeling: Label as "Hazardous Waste - Flammable/Toxic."
 - Constituents: "DMSO (99%), IRBP Peptide (<1%)."
- Storage: Store in a flammables cabinet until vendor pickup.

Protocol C: Aqueous Waste & Deactivation

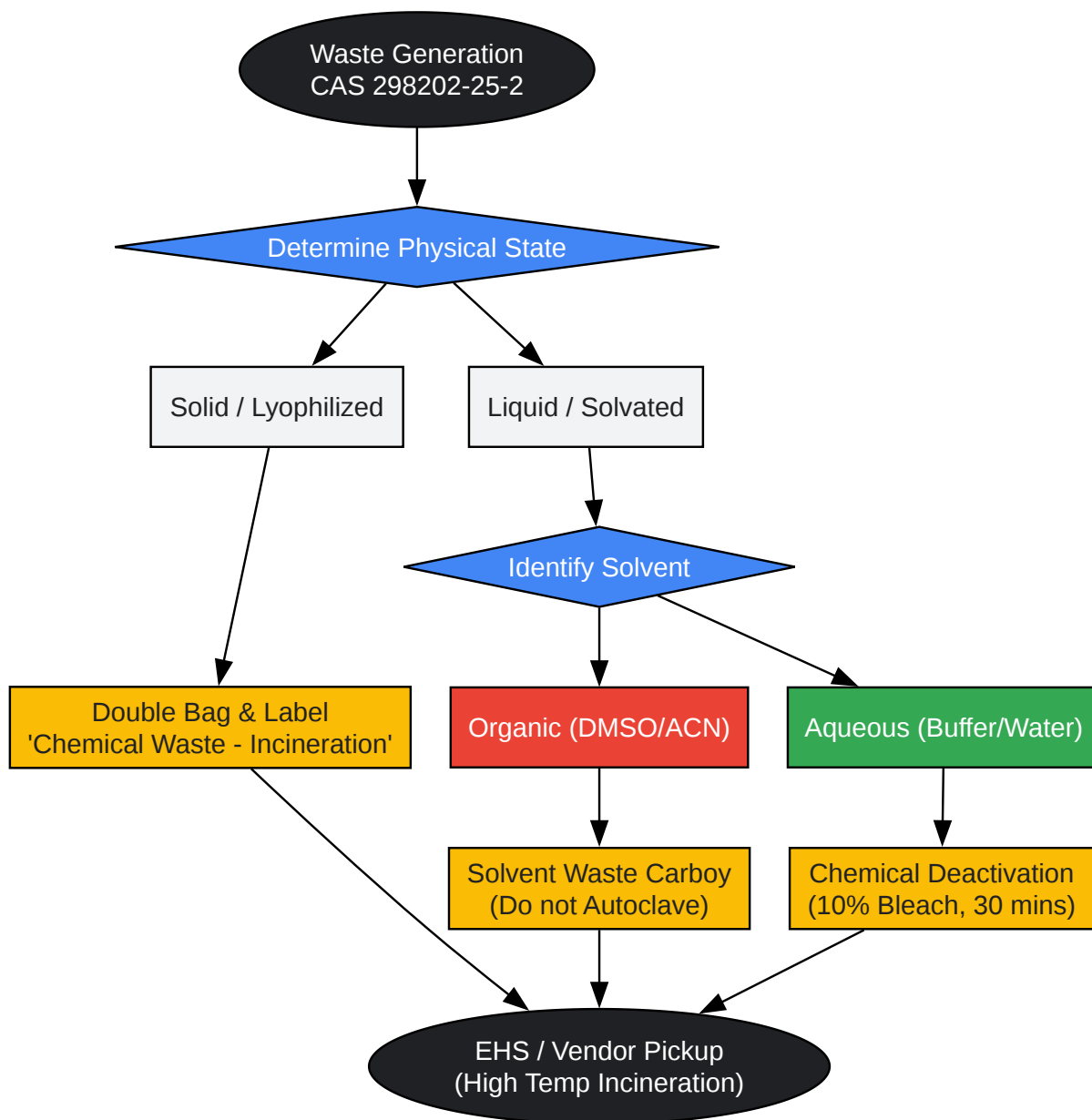
Rationale: While aqueous peptides can theoretically be biodegraded, EHS best practices strictly prohibit drain disposal of bioactive experimental compounds.

- Deactivation (Optional but Recommended): Add 10% Sodium Hypochlorite (Bleach) to the solution to reach a final concentration of ~1% hypochlorite. Let stand for 30 minutes.

- Mechanism:[4][5][6][7][8] Oxidizes the methionine and cysteine residues, destroying biological activity.
- Consolidation: Pour into the "Aqueous Chemical Waste" drum.
- Prohibition: NEVER pour down the lab sink, even if deactivated.

Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision matrix for segregating CAS **298202-25-2** waste streams to ensure compliance and safety.



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Figure 1: Segregation logic for IRBP (1-20) peptide waste based on solvent matrix and physical state.

Emergency Contingencies: Spills

If CAS **298202-25-2** is spilled, immediate containment is required to prevent aerosolization (if powder) or spreading (if liquid).[6]

Scenario	Protocol
Powder Spill	1. Do not sweep dry. This creates aerosols.2. Cover with paper towels dampened with 10% Bleach.3. Wipe up carefully and place materials in a biohazard/chemical bag.4. Clean area with soap and water.[9][10]
Liquid Spill	1. Absorb with vermiculite or absorbent pads.2. If solvent is DMSO, wear Butyl Rubber gloves (Nitrile is permeable to DMSO).3. Place used absorbents in the Hazardous Waste container.

References & Regulatory Grounding

- PubChem. (2025). Compound Summary: IRBP (1-20), human (CAS **298202-25-2**).[1][2]
National Library of Medicine. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2024).[8] Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the Nicotine Listing (40 CFR Part 266 Subpart P).[Link]
- Occupational Safety and Health Administration (OSHA).Laboratory Safety Guidance (OSHA 3404-11R).[Link]

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- To cite this document: BenchChem. [Operational Disposal Guide: CAS 298202-25-2 (IRBP 1-20)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b612631/docs#operational-disposal-guide-cas-298202-25-2-irbp-1-20\]](https://www.benchchem.com/product/b612631/docs#operational-disposal-guide-cas-298202-25-2-irbp-1-20)

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